Synthesis of chiral amines using SIPHOX ligands

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Compound of Interest

Compound Name:	*(S)-Dtb-siphox*
CAS No.:	*1040274-18-7*
Cat. No.:	*B3026649*

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Application Note: Enantioselective Synthesis of Chiral Amines via Asymmetric Hydrogenation using Ir-SIPHOX Catalysts

Executive Summary

Chiral amines are ubiquitous pharmacophores in bioactive compounds, appearing in approximately 40% of small-molecule drugs. Traditional synthesis via resolution or diastereoselective addition often suffers from poor atom economy. This guide details the application of SIPHOX (Spiro Indane Phosphino Oxazoline) ligands in the Iridium-catalyzed asymmetric hydrogenation of imines.

Unlike flexible ligands, the SIPHOX scaffold utilizes a rigid 1,1'-spirobiindane backbone. This structural rigidity prevents catalyst deactivation pathways common in Iridium systems (such as hydride-bridged dimer formation) and enforces a tight chiral pocket, resulting in enantiomeric excesses (ee) often exceeding 99% with Turnover Numbers (TON) up to 10,000.

Ligand Architecture & Mechanistic Advantage[1]

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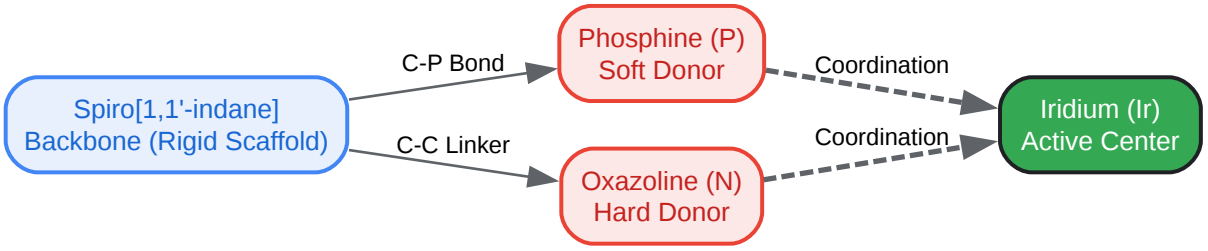
The success of the SIPHOX ligand family stems from the "Spiro Effect." In traditional ligands (e.g., BINAP), the chirality is axial and subject to atropisomerization under thermal stress. In SIPHOX, the chirality is central and locked by the spiro-carbon.

- Rigidity: The spiro-backbone minimizes conformational flux during the catalytic cycle, ensuring the transfer of chiral information is strictly controlled.
- Electronic Tuning: The oxazoline moiety (hard donor) and the phosphine (soft donor) create an electronic asymmetry at the Iridium center, which facilitates the heterolytic cleavage of

  .

Figure 1: Ligand Structure & Chelation Mode



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Caption: Schematic representation of the bidentate coordination of SIPHOX ligands to the Iridium center. The rigid spiro backbone prevents ligand dissociation.

Core Protocol: Asymmetric Hydrogenation of N-Aryl Imines

This protocol describes the hydrogenation of a model substrate, N-(1-phenylethylidene)aniline (acetophenone N-phenyl imine), to the corresponding chiral amine.

Materials & Reagents

- Precursor:

  (Strem/Ascensus).
- Ligand: (R)-SIPHOX-Ph (Spiro[1,1'-indane]-based phosphino-oxazoline).

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- Solvent: Dichloromethane (DCM) or Toluene (Anhydrous, degassed).
- Additive: Iodine (

) – Critical for precatalyst activation.
- Hydrogen Source:

  gas (Balloon or High-Pressure Autoclave).

Step-by-Step Methodology

Step 1: Catalyst Preparation (In-Situ)

- In a nitrogen-filled glovebox, weigh

  (3.4 mg, 0.005 mmol) and (R)-SIPHOX ligand (0.011 mmol) into a dried Schlenk tube.
- Add anhydrous DCM (2.0 mL).
- Stir at room temperature for 10–15 minutes. The solution typically turns from orange to deep red/brown, indicating coordination.
- Activation: Add Iodine (

) (10 mol% relative to Ir, usually ~1.3 mg) or stir for an additional 5 minutes. Note: Iodine promotes the formation of the active monomeric Ir(III) species.

Step 2: Substrate Addition

- Add the imine substrate (1.0 mmol) directly to the catalyst solution.
- Total solvent volume should be adjusted to achieve a substrate concentration of 0.5 M – 1.0 M.

Step 3: Hydrogenation

- Transfer the reaction vessel to a high-pressure autoclave.
- Purge with

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(3 cycles at 5 bar) to remove

.

- Pressurize to 10–50 bar (substrate dependent; simple aryl imines often work at 5-10 bar).
- Stir vigorously (1000 rpm) at Room Temperature (25°C) for 12–18 hours.

Step 4: Workup & Analysis

- Vent

  carefully in a fume hood.
- Concentrate the solvent under reduced pressure.
- Validation: Analyze crude via

  NMR to determine conversion (look for the disappearance of the imine

  signal and appearance of the amine

  quartet).
- Purification: Flash column chromatography (Silica gel, Hexane/EtOAc + 1%

  to prevent amine streaking).
- Enantioselectivity: Determine ee% via Chiral HPLC (e.g., Chiralcel OD-H or AD-H column).

Mechanistic Pathway & Troubleshooting

The reaction proceeds via an Ir(III)/Ir(V) or Ir(I)/Ir(III) ionic outer-sphere mechanism. Unlike Rhodium catalysis, the substrate (imine) does not need to coordinate directly to the metal to displace a ligand.[1] Instead, the imine is protonated by the acidic hydride complex, followed by hydride transfer.

Figure 2: Catalytic Cycle (Ir-SIPHOX)

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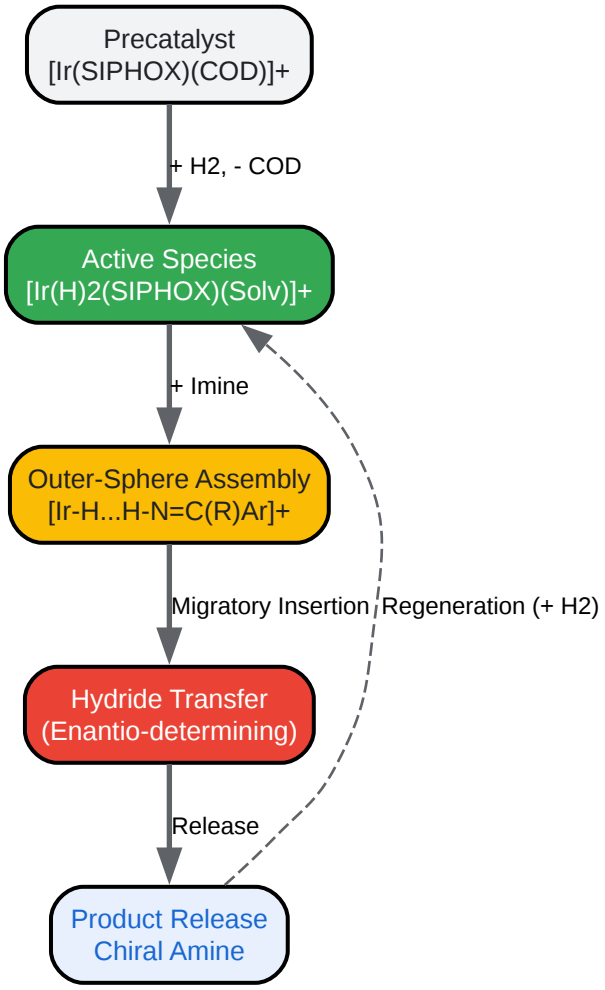

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Caption: The outer-sphere mechanism where the imine interacts with the hydride/proton of the Ir-complex without direct metal coordination.

Optimization Table

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Parameter	Standard Condition	Optimization Strategy	Rationale
Pressure	10 bar	Increase to 50–80 bar	Sterically hindered imines require higher pressure to drive the equilibrium.
Additive	(5-10 mol%)	Switch to (1 eq)	For acid-stable substrates, stoichiometric acetic acid can accelerate protonation of the imine.
Solvent	DCM	Toluene or TFE	Toluene often improves ee% due to non-polarity; TFE (Trifluoroethanol) can boost reactivity via H-bonding.
Temp	25°C	0°C to 40°C	Lower temp improves ee% but reduces rate. Higher temp risks catalyst deactivation.

Scope & Case Studies

The Ir-SIPHOX system is particularly robust for "difficult" substrates that fail with flexible ligands.

Case Study 1: Cyclic Imines (Sultams)

- Substrate: 3-substituted benzosultams.
- Result: >99% conversion, 98% ee.

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- Note: Cyclic imines are rigid; the SIPHOX ligand matches this rigidity to provide exceptional stereocontrol.

Case Study 2: Acyclic N-Aryl Imines

- Substrate: Acetophenone N-phenyl imine derivatives.
- Result: 95-99% ee.
- Limitation: Alkyl-alkyl imines (e.g., derived from aliphatic ketones) are more challenging due to lack of steric differentiation and potential for hydrolysis.

Safety & Handling

- High Pressure: Always use rated autoclaves (e.g., Parr reactors) with burst disks when operating above 10 bar.
- Iridium Residues: While low loading is used, Iridium is a heavy metal. Scavenge residues using thiourea-functionalized silica (SiliaMetS® Thiol) post-reaction if the product is for biological testing.
- Hydrogen Gas: Extremely flammable. Ensure all reactor seals are leak-tested with nitrogen before introducing hydrogen.

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